

Application Notes and Protocols: Bismuth(3+) Stearate in Lubricating Grease Formulations

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Compound of Interest

Compound Name: *Bismuth(3+) stearate*

Cat. No.: *B081738*

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These application notes provide a comprehensive overview of the use of **Bismuth(3+) stearate** as an extreme pressure (EP) additive in the formulation of lubricating greases. This document includes detailed experimental protocols for grease preparation and performance evaluation, a summary of quantitative performance data, and a visualization of the proposed lubricating mechanism. Bismuth stearate offers a non-toxic alternative to traditional lead-based additives, enhancing the load-bearing capacity and anti-wear properties of lubricating greases. [\[1\]](#)[\[2\]](#)

Introduction to Bismuth(3+) Stearate in Lubricating Greases

Bismuth(3+) stearate is an organometallic compound that serves as a highly effective extreme pressure (EP) and anti-wear additive in lubricating greases.[\[1\]](#)[\[3\]](#) Its primary function is to form a protective film on metal surfaces, preventing seizure and reducing wear under conditions of high load and temperature.[\[4\]](#) This makes it a valuable component in greases designed for demanding applications in various industries. Bismuth compounds are recognized as a non-toxic replacement for lead-based additives, aligning with modern environmental and safety standards.[\[1\]](#)[\[4\]](#)

The mechanism of action for bismuth-based additives is believed to involve the formation of low-melting-point bismuth alloys on the metal surfaces under tribological stress. This metallic

film provides a sacrificial layer that shears easily, reducing friction and preventing catastrophic welding of moving parts.^[1] Furthermore, when used in conjunction with sulfur-containing compounds, bismuth stearate can form bismuth sulfide films, which also contribute to the enhanced lubricity and extreme pressure performance.^[1]

These notes will detail the protocols for incorporating **Bismuth(3+) stearate** into a standard lithium grease formulation and the subsequent testing of its performance characteristics.

Data Presentation: Performance of Bismuth-Containing Greases

The following tables summarize the typical performance improvements observed when bismuth compounds are incorporated into lubricating grease formulations. The data is compiled from various sources and is intended to be representative.

Table 1: Four-Ball Wear Test Data (ASTM D2266)

Grease Formulation	Additive Concentration (% wt.)	Wear Scar Diameter (mm)
Lithium Grease (Base)	0	0.8
Lithium Grease + Bismuth Compound	2-5	0.45 - 0.6

Note: The wear scar diameter is a measure of the anti-wear properties of the grease. A smaller diameter indicates better performance.^[5]

Table 2: Four-Ball Extreme Pressure (EP) Test Data (ASTM D2596)

Grease Formulation	Weld Point (kg)
Lithium Grease (Base)	250
Lithium Grease + Bismuth Compound	>315 - 620

Note: The weld point is the load at which the rotating ball welds to the stationary balls, indicating the ultimate extreme pressure capacity of the lubricant. A higher value signifies superior EP performance.[5][6]

Table 3: Timken OK Load Test Data (ASTM D2509)

Grease Formulation	Timken OK Load (lbs)
Lithium Grease (Base)	40
Lithium Grease + Bismuth Compound	>60

Note: The Timken OK Load is the highest load at which the rotating ring does not score the stationary block. It is a measure of the load-carrying capacity of the grease under extreme pressure.[2][5]

Experimental Protocols

Protocol for Laboratory-Scale Preparation of Lithium Grease with Bismuth(3+) Stearate

This protocol outlines the preparation of a 500g batch of lithium grease containing **Bismuth(3+) stearate**.

Materials and Equipment:

- Mineral Base Oil (ISO VG 100)
- 12-Hydroxystearic Acid
- Lithium Hydroxide Monohydrate ($\text{LiOH}\cdot\text{H}_2\text{O}$)
- **Bismuth(3+) Stearate** powder
- Distilled Water
- Grease Kettle with heating mantle and variable speed stirrer

- Thermometer/Thermocouple
- Spatula
- Beakers and weighing balance

Procedure:

- Charge the Kettle: Add approximately 60% of the total base oil (e.g., 240g for a formulation with 80% base oil) and the full amount of 12-hydroxystearic acid (e.g., 50g for a 10% thickener content) to the grease kettle.
- Heating and Mixing: Begin stirring the mixture at a low speed and heat the kettle to 80-90°C to melt the fatty acid.
- Saponification: In a separate beaker, dissolve the lithium hydroxide monohydrate (e.g., 7.5g) in a small amount of hot distilled water to create a slurry. Slowly add this slurry to the hot oil-fatty acid mixture in the kettle while increasing the stirring speed.
- Dehydration: Increase the temperature of the mixture to 150-160°C to drive off the water from the saponification reaction. Hold at this temperature until all bubbling ceases, indicating complete dehydration.
- Top Oil Addition and Cooling: Turn off the heat and begin to slowly add the remaining base oil while continuing to stir. This will start the cooling process.
- Additive Incorporation: Once the grease has cooled to below 100°C, add the desired amount of **Bismuth(3+) stearate** powder (e.g., 2.5g to 25g for a 0.5% to 5% concentration) slowly to the mixture. Ensure the powder is well dispersed through continuous stirring.
- Homogenization: Continue to stir the grease as it cools to room temperature to ensure a smooth and homogenous consistency. For improved texture, the grease can be passed through a colloid mill or homogenizer.

Protocol for Four-Ball Wear Test (ASTM D2266)

This test evaluates the anti-wear properties of the formulated grease.

Apparatus:

- Four-Ball Wear Tester
- Microscope for measuring wear scars
- AISI E-52100 steel balls (12.7 mm diameter)

Procedure:

- Preparation: Thoroughly clean the steel balls and the test cup with a suitable solvent and dry them.
- Assembly: Place three steel balls in the test cup and lock them in place. Fill the cup with the sample grease, ensuring the balls are fully covered. Place the fourth ball in the chuck of the drive spindle.
- Test Conditions: Assemble the test cup onto the machine. Apply a load of 40 kgf (392 N). Set the temperature to 75°C and the rotational speed to 1200 rpm.
- Test Execution: Start the motor and run the test for 60 minutes.
- Measurement: After the test, disassemble the apparatus, clean the three lower balls, and measure the diameter of the wear scars on each ball using the microscope.
- Reporting: Report the average wear scar diameter in millimeters.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Protocol for Four-Ball Extreme Pressure Test (ASTM D2596)

This test determines the load-carrying capacity of the grease.

Apparatus:

- Four-Ball Extreme Pressure Tester
- AISI E-52100 steel balls (12.7 mm diameter)

Procedure:

- Preparation and Assembly: Follow the same preparation and assembly steps as in the Four-Ball Wear Test.
- Test Conditions: The test is run at a constant speed (typically 1770 rpm) and ambient temperature for a duration of 10 seconds at incrementally increasing loads.
- Test Execution: A series of 10-second runs are made at progressively higher loads. After each run, the wear scars on the stationary balls are measured.
- Weld Point Determination: The load is increased until the rotating ball welds to the stationary balls. This load is recorded as the weld point.[\[6\]](#)
- Reporting: Report the Weld Point in kilograms-force (kgf).

Protocol for Timken OK Load Test (ASTM D2509)

This test also measures the extreme pressure properties of the grease.

Apparatus:

- Timken Extreme Pressure Tester, consisting of a rotating test cup (ring) and a stationary test block.

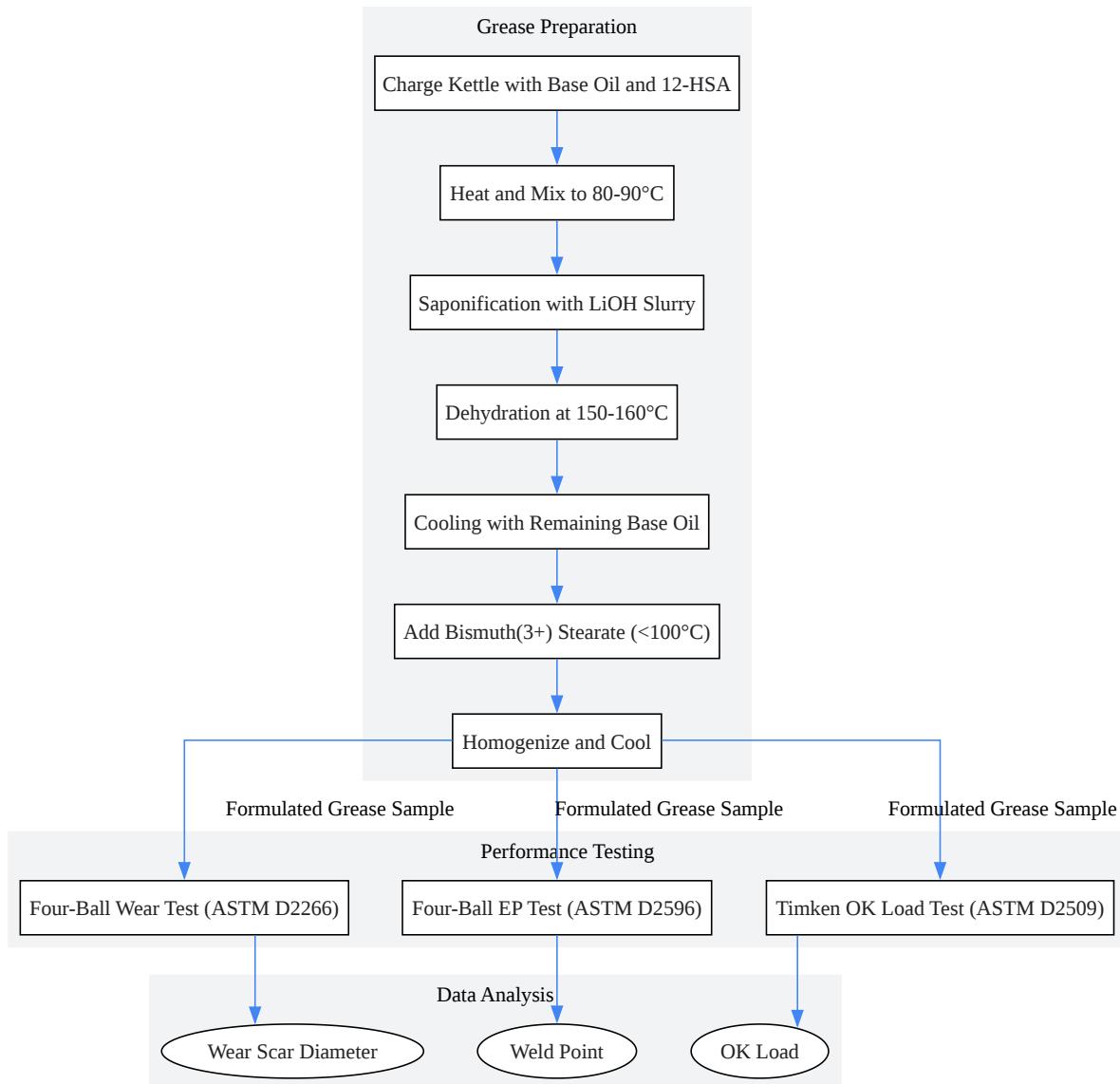
Procedure:

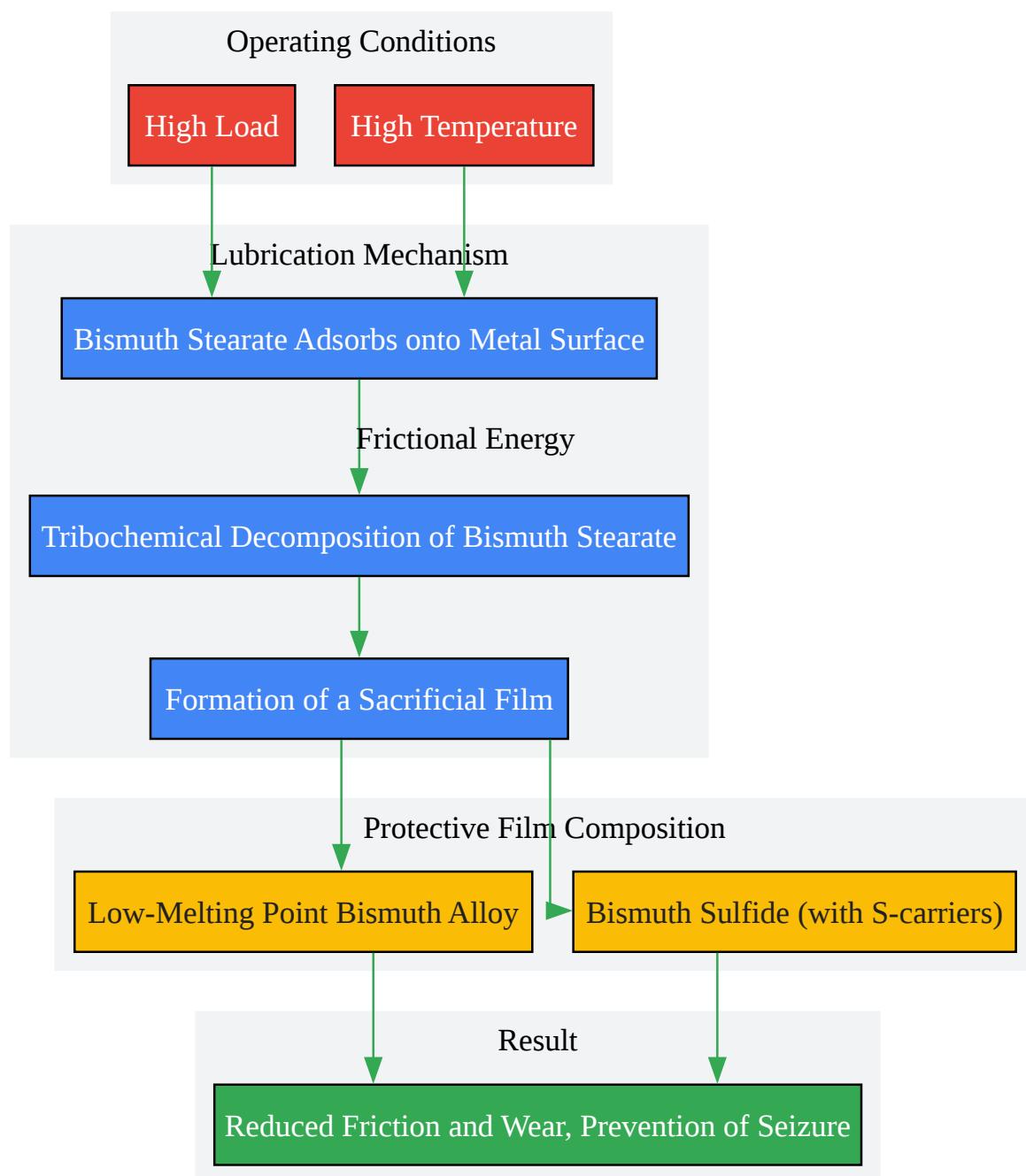
- Preparation: Secure the test block in the stationary holder and the test ring on the rotating mandrel.
- Grease Application: Apply the sample grease to the test block and ring.
- Test Execution: The ring is rotated at a high speed (typically 800 rpm) while a load is applied to the test block through a lever system. The test is run for 10 minutes at a specific load.
- Evaluation: After the 10-minute run, the test block is examined for any signs of scoring or scuffing.

- OK Load Determination: If no scoring is observed, the test is repeated with a new block and ring at a higher load. The "OK Load" is the highest load at which no scoring occurs.[3][10]
- Reporting: Report the Timken OK Load in pounds-force (lbs) or kilograms-force (kgf).[2]

Visualizations

Experimental Workflow for Grease Formulation and Testing





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